

TBDPSCI moisture sensitivity and handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *tert*-Butylchlorodiphenylsilane

Cat. No.: B1147699

[Get Quote](#)

An In-depth Technical Guide to the Moisture Sensitivity and Handling of *tert*-Butyldiphenylsilyl Chloride (TBDPSCI)

Audience: Researchers, scientists, and drug development professionals.

Introduction

Tert-Butyldiphenylsilyl chloride (TBDPSCI) is a versatile and widely utilized organosilicon compound in organic synthesis.^[1] Its primary application is as a protecting group for hydroxyl functionalities, forming robust *tert*-butyldiphenylsilyl (TBDPS) ethers.^{[1][2]} The significant steric bulk provided by the two phenyl groups and the *tert*-butyl group confers exceptional stability to the resulting silyl ether, particularly under acidic conditions.^{[2][3][4]} This stability makes TBDPSCI an invaluable reagent in complex, multi-step syntheses where other silyl ethers might be labile.^{[5][6]} However, the electrophilic nature of the silicon-chlorine bond also makes TBDPSCI highly susceptible to hydrolysis, necessitating specific handling and storage procedures to maintain its reactivity and prevent the formation of unwanted byproducts.^{[1][7]} This guide provides a comprehensive overview of the moisture sensitivity of TBDPSCI, detailed protocols for its handling, and methods for mitigating the impact of hydrolysis.

Physicochemical Properties

TBDPSCI is typically a colorless to light yellow liquid with a boiling point of 90 °C at 0.01 mmHg.^[7] Key properties are summarized in the table below.

Property	Value	References
CAS Number	58479-61-1	[1][8]
Molecular Formula	C ₁₆ H ₁₉ ClSi	[1][8]
Molecular Weight	274.86 g/mol	[7][9]
Appearance	Colorless to light yellow/orange liquid	
Density	~1.06 g/mL at 25 °C	[7]
Boiling Point	90 °C @ 0.01 mmHg	[7]
Flash Point	112 °C (233.6 °F)	
Solubility	Miscible in most organic solvents (e.g., DMF, CH ₂ Cl ₂ , THF)	[7][10]
Sensitivity	Moisture Sensitive	[7][11][12]

Moisture Sensitivity and Hydrolysis

The core of TBDPSCI's reactivity lies in the electrophilic silicon atom, which is readily attacked by nucleophiles. Water is a potent nucleophile that reacts with TBDPSCI in an undesirable hydrolysis pathway. This reaction is often rapid and leads to the formation of tert-butyldiphenylsilanol (TBDPS-OH).[13] The silanol byproduct can then undergo self-condensation to form 1,1,3,3-tetraphenyl-1,3-di-tert-butyldisiloxane.[13]

The presence of these byproducts can complicate reactions by consuming the reagent and introducing impurities that require removal during work-up and purification.[13] Therefore, handling TBDPSCI under strictly anhydrous conditions is critical for successful and reproducible synthetic outcomes.[1]

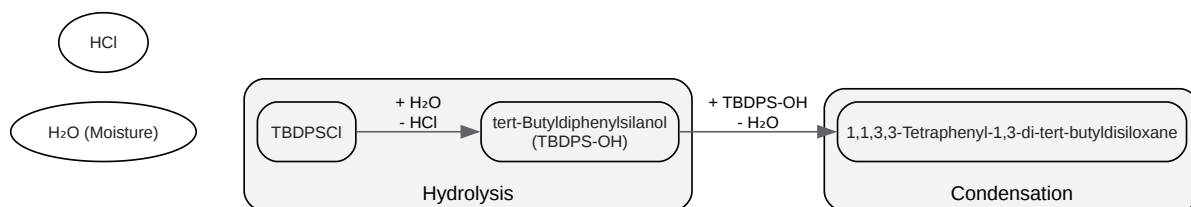


Diagram 1: TBDPSCI Hydrolysis Pathway

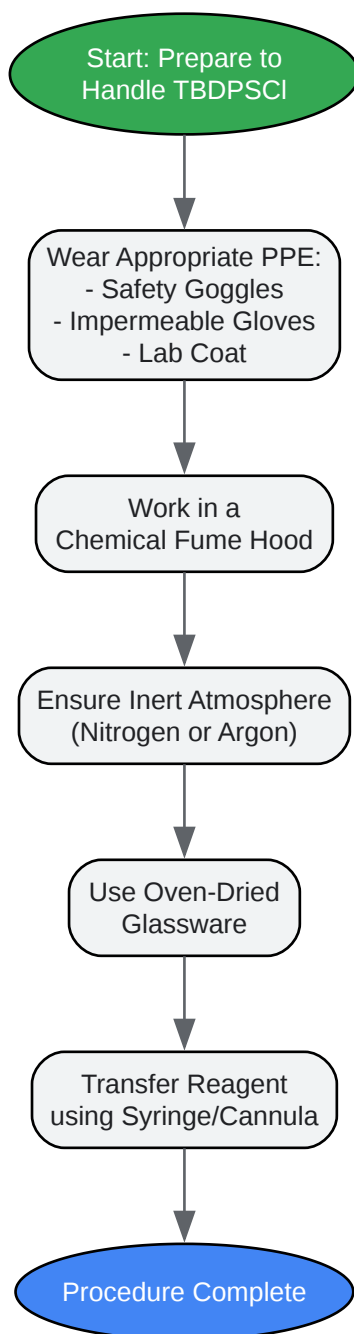


Diagram 2: Safe Handling Workflow for TBDPSCI

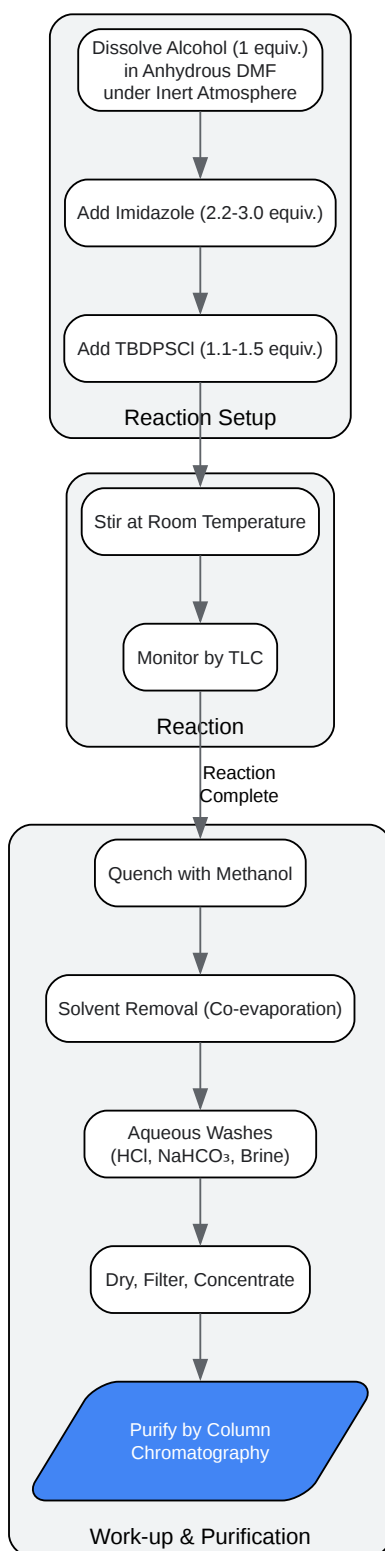


Diagram 3: Workflow for Protection of an Alcohol with TBDPSCI

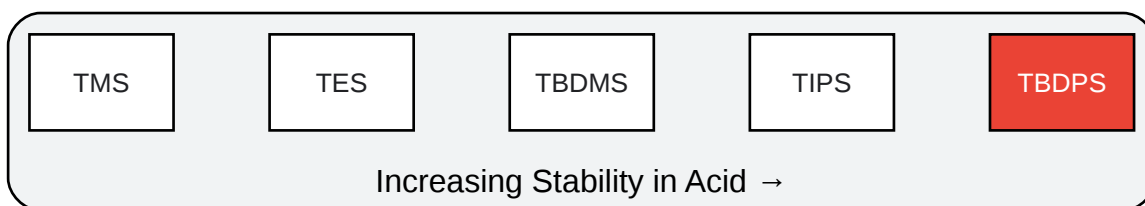


Diagram 4: Relative Acidic Stability of Silyl Ethers

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 58479-61-1: tert-Butyldiphenylsilyl chloride [cymitquimica.com]
- 2. nbinnno.com [nbinnno.com]
- 3. benchchem.com [benchchem.com]
- 4. nbinnno.com [nbinnno.com]
- 5. benchchem.com [benchchem.com]
- 6. tert-Butyldiphenylsilyl - Wikipedia [en.wikipedia.org]
- 7. tert-Butylchlorodiphenylsilane | 58479-61-1 [chemicalbook.com]
- 8. pfaltzandbauer.com [pfaltzandbauer.com]
- 9. tert-Butylchlorodiphenylsilane (TBDPSCI) extrapure AR, 98% [labm.com]
- 10. Page loading... [wap.guidechem.com]
- 11. chemstock.ae [chemstock.ae]
- 12. chemicalbook.com [chemicalbook.com]
- 13. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [TBDPSCI moisture sensitivity and handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1147699#tbdpscl-moisture-sensitivity-and-handling]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com